

Guaiacol-d3: A Technical Guide to Physical Characteristics and Stability

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Compound of Interest

Compound Name: *Guaiacol-d3*

Cat. No.: *B020303*

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This in-depth technical guide provides a comprehensive overview of the core physical characteristics and stability of **Guaiacol-d3** (2-Methoxyphenol-d3). This deuterated analog of guaiacol is a valuable tool in various research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2]} Its stability and well-defined physical properties are critical for ensuring the accuracy and reproducibility of experimental results.

Core Physical and Chemical Properties

Guaiacol-d3 is a deuterated form of guaiacol, a naturally occurring phenolic compound. The substitution of three hydrogen atoms with deuterium in the methoxy group results in a higher molecular weight compared to its non-deuterated counterpart.

Property	Value	Source
Molecular Formula	C ₇ H ₅ D ₃ O ₂	[3][4]
Molecular Weight	127.16 g/mol	[3][4][5]
Appearance	Light yellow to light brown liquid	[1][4]
Density	1.137 g/cm ³	[1]
Isotopic Enrichment	>95.0%	[4]
Purity (GC)	≥99.0%	[4]

Solubility and Handling

Proper handling and storage are paramount to maintaining the integrity of **Guaiacol-d3**.

Solvent	Solubility	Notes	Source
DMSO	100 mg/mL (786.41 mM)	May require ultrasonic bath and warming to 37°C for complete dissolution.	[6]

For general handling, it is recommended to work in a well-ventilated area and use appropriate personal protective equipment, including gloves and eye protection.[7]

Stability and Storage

Guaiacol-d3 exhibits good stability under appropriate storage conditions.

Form	Storage Temperature	Stability Duration	Source
Pure Form	-20°C	3 years	[4]
In Solvent	-80°C	6 months	[4]
In Solvent	-20°C	1 month	[4]

Stock solutions can be stored at -20°C for several months.[6] Like many phenolic compounds, guaiacol can darken upon exposure to air and light, so it is advisable to store it in a tightly sealed, light-resistant container.[8]

Experimental Protocols

While specific, detailed experimental protocols for **Guaiacol-d3** are not extensively published, standard methodologies for assessing the physical characteristics and stability of similar deuterated compounds and phenolic compounds are applicable.

1. Determination of Physical Properties:

- **Appearance and Color:** Visual inspection against a white background.
- **Solubility:** A known mass of **Guaiacol-d3** is added incrementally to a known volume of solvent at a controlled temperature. The solution is vortexed or sonicated until dissolution is complete or saturation is reached.
- **Density:** Measured using a pycnometer or a digital density meter.

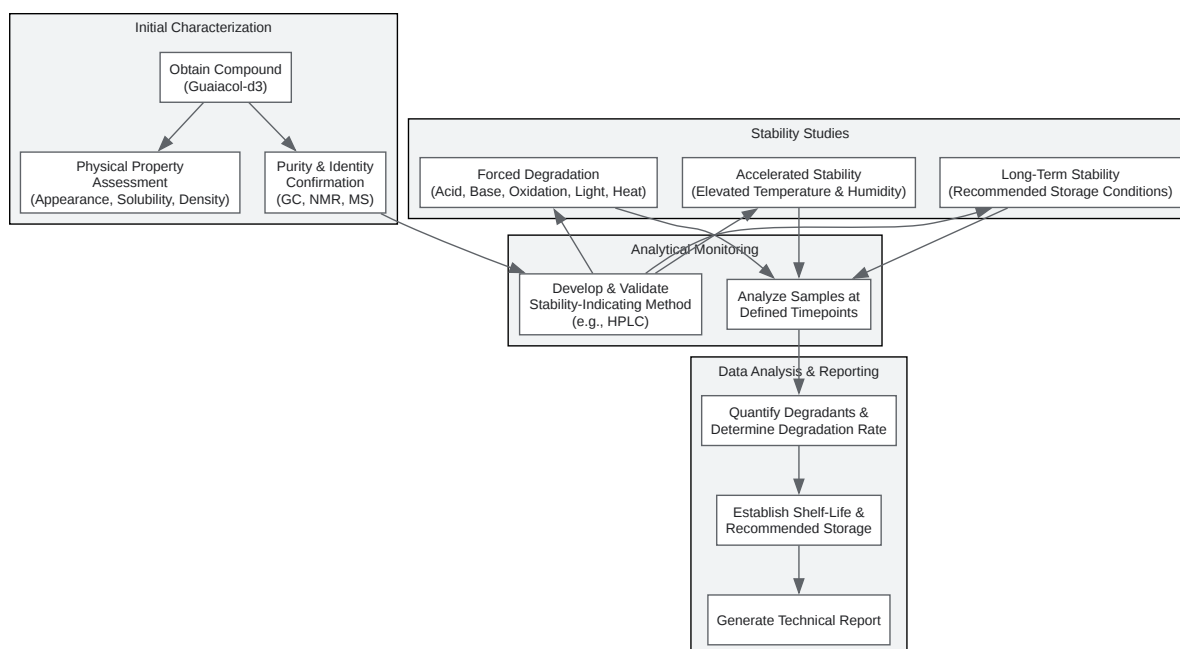
2. Stability Assessment (Accelerated Stability Study):

- **Objective:** To evaluate the stability of **Guaiacol-d3** under stressed conditions to predict its shelf life.
- **Methodology:**
 - Prepare solutions of **Guaiacol-d3** in relevant solvents (e.g., DMSO, methanol).

- Aliquots of the solutions are stored under various conditions:
 - Elevated temperature (e.g., 40°C, 60°C)
 - Exposure to light (photostability testing using a calibrated light source)
 - Controlled humidity (e.g., 75% RH)
- At specified time points (e.g., 0, 1, 2, 4 weeks), samples are withdrawn and analyzed.
- Analysis is typically performed using a stability-indicating HPLC method with UV or MS detection to quantify the parent compound and detect any degradation products.
- A decrease in the concentration of **Guaiaicol-d3** and the appearance of new peaks indicate degradation.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and stability characterization of a chemical compound like **Guaiaicol-d3**.



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Caption: Workflow for assessing the physical characteristics and stability of a chemical compound.

Potential Degradation Pathways

While specific degradation pathways for **Guaiacol-d3** are not extensively documented, insights can be drawn from the chemistry of guaiacol and other phenolic compounds. Potential

degradation could occur through:

- Oxidation: Phenolic compounds are susceptible to oxidation, which can be accelerated by exposure to air, light, and trace metals. This can lead to the formation of colored quinone-type structures.
- Demethylation: Although less common under typical storage conditions, enzymatic or chemical demethylation could occur, leading to the formation of catechol-d3. Studies have shown that certain microorganisms can demethylate guaiacol.[9][10]
- Hydrothermal Decomposition: Under high-temperature and pressure conditions, guaiacol can undergo various decomposition reactions.[11]

In summary, **Guaiacol-d3** is a stable, well-characterized compound that is invaluable for a range of research and development applications. Adherence to recommended storage and handling procedures will ensure its integrity and the reliability of experimental data.

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